

Physicochemical properties of Samidin

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Compound of Interest

Compound Name: Samidin
CAS No.: 477-33-8
Cat. No.: B023940

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An In-Depth Technical Guide to the Physicochemical Properties of **Samidin**

Executive Summary

Samidin, a naturally occurring pyranocoumarin, has garnered interest within the scientific community for its potential therapeutic applications, including anti-inflammatory properties.^[1] A comprehensive understanding of its physicochemical properties is paramount for researchers in drug discovery and development, as these characteristics fundamentally govern its absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation and stability. This guide provides a detailed examination of the known physicochemical properties of **Samidin**, outlines robust experimental protocols for their determination, and offers insights grounded in established scientific principles.

Introduction to Samidin

Samidin is a secondary metabolite belonging to the coumarin family of compounds.^[2] It is predominantly isolated from plants of the Apiaceae family, notably from the roots of *Peucedanum praeruptorum* Dunn and *Peucedanum japonicum*.^{[2][3][4]} The investigation into the biological activities of **Samidin** and related coumarins is an active area of research, with studies pointing towards its potential in modulating inflammatory pathways.^{[1][5]} For any

natural product to progress from a laboratory curiosity to a viable therapeutic agent, a thorough characterization of its fundamental chemical and physical attributes is a non-negotiable prerequisite. This document serves as a technical resource for scientists, providing the necessary data and methodologies to work effectively with this compound.

Chemical Identity and Structure

The unambiguous identification of a compound is the foundation of all subsequent research.

Samidin is defined by its unique structural arrangement and molecular formula.

Molecular Structure: The chemical structure of **Samidin** reveals a complex heterocyclic system, featuring a pyran ring fused to a coumarin core. This structure is key to its chemical behavior and biological activity.

- IUPAC Name: [(9R,10R)-10-acetyloxy-8,8-dimethyl-2-oxo-9,10-dihydropyrano[2,3-f]chromen-9-yl] 3-methylbut-2-enoate[2]
- CAS Number: 477-33-8[6]
- Molecular Formula: C₂₁H₂₂O₇[2]
- Molecular Weight: 386.4 g/mol [1][2]

A two-dimensional representation of the molecular structure is provided below.

Caption: 2D Chemical Structure of **Samidin**.

Core Physicochemical Properties

The physicochemical properties of a compound are critical determinants of its behavior in both in vitro and in vivo systems. The following table summarizes the key properties of **Samidin** based on available data and theoretical predictions.

Property	Value / Description	Source
Molecular Formula	C ₂₁ H ₂₂ O ₇	[2]
Molecular Weight	386.4 g/mol	[2]
Physical Form	Solid, powder	
XLogP3 (Predicted)	3.4	[2]
Melting Point	Not experimentally determined.	
Aqueous Solubility	Not quantitatively determined; likely poorly soluble.	
pKa	Not experimentally determined.	

Solubility

Aqueous solubility is a critical parameter influencing a drug's absorption and bioavailability. While precise quantitative data for **Samidin** in common solvents is not readily available in the literature, its chemical structure, rich in ester functionalities and a large carbon backbone, suggests low solubility in aqueous media.

- Qualitative Assessment: **Samidin** is soluble in organic solvents such as dimethyl sulfoxide (DMSO).[1] For research purposes, stock solutions are typically prepared in DMSO. For in vivo studies, complex vehicle formulations (e.g., DMSO, PEG300, Tween 80, saline) are often necessary to achieve desired concentrations.[1] The solubility in ethanol/water mixtures, commonly used in formulation development, is expected to increase with a higher proportion of ethanol.[7][8]

Lipophilicity (logP)

Lipophilicity, commonly expressed as the logarithm of the partition coefficient (logP) between octanol and water, is a key indicator of a drug's ability to cross biological membranes.

- Predicted Value: The computationally predicted XLogP3 value for **Samidin** is 3.4.[2] This value indicates that **Samidin** is a significantly lipophilic compound, favoring partitioning into lipid environments over aqueous ones. This aligns with its predicted low water solubility and suggests it may readily cross cell membranes, a crucial aspect for reaching intracellular

targets. However, high lipophilicity can sometimes lead to challenges such as poor absorption due to low aqueous solubility or non-specific binding.[9]

Acidity and Basicity (pKa)

The acid dissociation constant (pKa) defines the extent of a compound's ionization at a given pH. The structure of **Samidin** does not contain strongly acidic or basic functional groups. The lactone (cyclic ester) and other ester groups are generally stable to hydrolysis under neutral conditions but can be susceptible to base-catalyzed hydrolysis. The absence of ionizable groups suggests that **Samidin**'s solubility and permeability are unlikely to be significantly influenced by pH changes within the physiological range.

Spectroscopic Profile

Spectroscopic analysis is essential for structural confirmation and purity assessment.

- **Mass Spectrometry (MS):** Electrospray ionization mass spectrometry (ESI-MS) is a common technique for analyzing **Samidin**. In positive ion mode, it readily forms adducts, with the sodium adduct $[M+Na]^+$ at an m/z of approximately 409.1255 being a characteristic peak.[2] This technique is invaluable for identifying the compound in complex mixtures, such as plant extracts, and for confirming its molecular weight.[10]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** 1H and ^{13}C NMR spectroscopy are indispensable for the definitive structural elucidation of **Samidin**. [10] These techniques provide detailed information about the carbon-hydrogen framework, confirming the connectivity of atoms and the stereochemistry of the molecule.
- **UV-Visible Spectroscopy:** The coumarin core of **Samidin** contains a conjugated system of double bonds, which results in absorption in the UV-visible region.[10] A UV-Vis spectrum can be used for quantification, often in conjunction with High-Performance Liquid Chromatography (HPLC).

Stability Profile

Understanding the stability of a compound under various conditions is critical for determining its shelf-life and appropriate storage conditions.

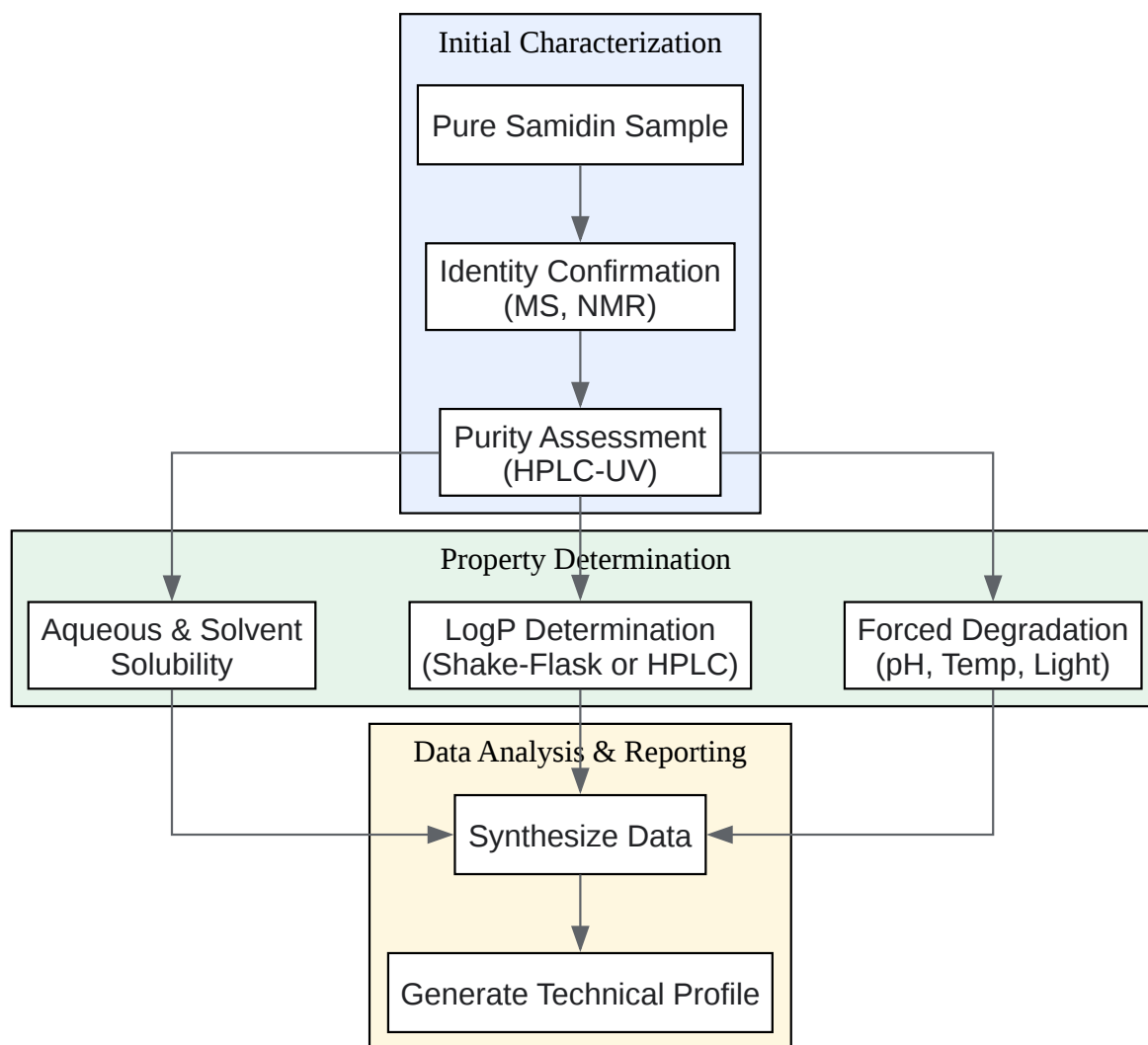
- **Storage:** As a solid, **Samidin** is recommended to be stored at -20°C, where it can be stable for up to three years.^[1] In a solvent like DMSO, it should be stored at -80°C for long-term stability, with a suggested shelf-life of about one year.^[1]
- **Degradation Pathways:** Like many compounds with ester functional groups, **Samidin** is susceptible to hydrolysis, particularly under basic or strongly acidic conditions.^[11] Oxidation is another potential degradation pathway, which can be accelerated by exposure to light and heat.^[11] Forced degradation studies are essential to identify likely degradation products and establish the compound's intrinsic stability.^[12]

Experimental Methodologies

To ensure data integrity and reproducibility, standardized protocols must be employed. The following sections detail step-by-step methodologies for characterizing the key physicochemical properties of **Samidin**.

Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the comprehensive physicochemical analysis of a natural product like **Samidin**.



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Caption: General workflow for physicochemical profiling.

Protocol for Thermodynamic Solubility Determination

This protocol uses the shake-flask method, which is considered the gold standard for determining thermodynamic solubility.

- **Preparation:** Prepare saturated solutions by adding an excess amount of solid **Samidin** to a series of vials containing the desired solvents (e.g., water, phosphate-buffered saline pH 7.4, ethanol).
- **Equilibration:** Seal the vials and agitate them at a constant temperature (e.g., 25°C or 37°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid at the end of this period is essential.
- **Phase Separation:** Centrifuge the samples at high speed (e.g., 14,000 rpm for 15 minutes) to pellet the excess solid.
- **Sampling:** Carefully withdraw a precise aliquot from the supernatant, ensuring no solid material is disturbed.
- **Dilution:** Dilute the aliquot with a suitable solvent (e.g., acetonitrile or methanol) to a concentration within the linear range of the analytical method.
- **Quantification:** Analyze the diluted samples using a validated HPLC-UV method against a standard curve of known **Samidin** concentrations.
- **Calculation:** Calculate the original concentration in the supernatant to determine the solubility in µg/mL or mM.

Causality Insight: Using a long equilibration time ensures that the measurement reflects the true thermodynamic equilibrium between the solid and dissolved states, providing a highly reliable value. Centrifugation is a critical step to separate the saturated solution from the excess solid without disturbing the equilibrium.

Protocol for LogP Determination (Shake-Flask Method)

This protocol directly measures the partitioning of the compound between n-octanol and water.

- **Solvent Saturation:** Pre-saturate n-octanol with water and water with n-octanol by mixing them vigorously and allowing the phases to separate overnight. This step is crucial to prevent volume changes during the experiment.
- **Preparation:** Prepare a stock solution of **Samidin** in the aqueous phase.

- Partitioning: Add a known volume of the **Samidin** solution to a vial containing an equal volume of the pre-saturated n-octanol.
- Equilibration: Seal the vial and shake for a set period (e.g., 1-2 hours) to allow the compound to partition between the two phases.
- Phase Separation: Centrifuge the vial to ensure a clean separation of the aqueous and octanol layers.
- Quantification: Determine the concentration of **Samidin** in both the aqueous and octanol phases using a validated analytical method like HPLC-UV.
- Calculation: Calculate the LogP using the formula: $\text{LogP} = \log_{10}([\text{Samidin}]_{\text{octanol}} / [\text{Samidin}]_{\text{water}})$.

Self-Validation: The protocol's integrity is maintained by analyzing both phases. The total amount of **Samidin** recovered from both phases should ideally match the initial amount added, accounting for experimental variability. This mass balance check validates the experimental result.

Safety and Handling

Proper safety precautions are essential when working with any chemical compound.

- GHS Hazard Classification: **Samidin** is classified as harmful if swallowed (Acute Toxicity, Oral, Category 4) and very toxic to aquatic life with long-lasting effects.[\[2\]](#)
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **Samidin**.
- Handling: Handle the solid powder in a well-ventilated area or a chemical fume hood to avoid inhalation. Avoid generating dust.
- Storage: Store **Samidin** in a tightly sealed container in a cool, dry place, away from light and incompatible materials. Recommended storage is at -20°C.[\[1\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Due to its aquatic toxicity, do not allow it to enter drains or waterways.

Conclusion

Samidin is a lipophilic pyranocoumarin with significant potential for further investigation. This guide has synthesized the available data on its physicochemical properties and provided detailed, validated protocols for their experimental determination. A thorough understanding and application of this knowledge are fundamental for any researcher aiming to advance **Samidin** in the drug development pipeline, from initial screening and formulation to preclinical and clinical evaluation.

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